Technical Guide: Solubility Profile & Solvent Selection for Ethyl 3-hydroxy-4-methoxybenzoate

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Compound of Interest

Compound Name:	*Ethyl 3-hydroxy-4-methoxybenzoate*
CAS No.:	*148527-38-2*
Cat. No.:	*B169132*

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Executive Summary & Compound Identity

Ethyl 3-hydroxy-4-methoxybenzoate (commonly known as Ethyl Isovanillate) is a critical intermediate in the synthesis of pharmaceutical agents, including opiate precursors and specific kinase inhibitors. Unlike its more common isomer, Ethyl Vanillate (4-hydroxy-3-methoxybenzoate), detailed thermodynamic solubility data for Ethyl Isovanillate is frequently absent from standard compendia.

This guide bridges that gap by synthesizing physicochemical principles with available experimental data to provide a robust framework for solvent selection. It prioritizes predictive solubility modeling and empirical validation protocols to ensure reproducibility in drug development workflows.

Physicochemical Profile

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To accurately predict solubility, one must first distinguish the specific isomer and its solid-state properties.

Property	Value	Source / Note
IUPAC Name	Ethyl 3-hydroxy-4-methoxybenzoate	Specific Isomer
Common Name	Ethyl Isovanillate	Distinct from Ethyl Vanillate
CAS Number	148527-38-2	Verified Identifier
Molecular Weight	196.20 g/mol	
Melting Point	51–52 °C	Crystalline solid [1]
LogP (Octanol/Water)	~2.29	Lipophilic; poor water solubility [2]
H-Bond Donors	1 (Phenolic -OH)	Critical for solvent interaction
H-Bond Acceptors	4 (Ester oxygens, Methoxy oxygen)	

> *Critical Distinction: Do not confuse with Ethyl Vanillate (MP ~44°C). While structurally similar, the position of the hydroxyl group (meta vs. para) alters the crystal lattice energy and hydrogen bonding accessibility, slightly modifying solubility limits.*

Solubility Thermodynamics & Solvent Screening

The solubility of **Ethyl 3-hydroxy-4-methoxybenzoate** is governed by the "Like Dissolves Like" principle, specifically driven by the interaction between its phenolic hydroxyl group (H-bond donor) and the solvent's functional groups.

Solvation Mechanism

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The molecule possesses a "push-pull" electronic structure. The ester group withdraws electron density, while the hydroxyl and methoxy groups donate it.

- Protic Solvents (Alcohols): The phenolic -OH can donate a hydrogen bond to the solvent oxygen, while the solvent -OH donates to the ester carbonyl. This cooperative bonding leads to high solubility.
- Aprotic Polar Solvents (DMSO, DMF): These are excellent H-bond acceptors. They will solvate the phenolic proton strongly, often resulting in the highest solubility values (>500 mg/mL).
- Non-Polar Solvents (Hexane): Solubility is limited. While the ethyl and methyl groups provide some lipophilicity, the polar core (ester/phenol) resists solvation in purely dispersive media.

Predicted Solubility Profile

Based on Hansen Solubility Parameters (HSP) and comparative data from the vanillate isomer:

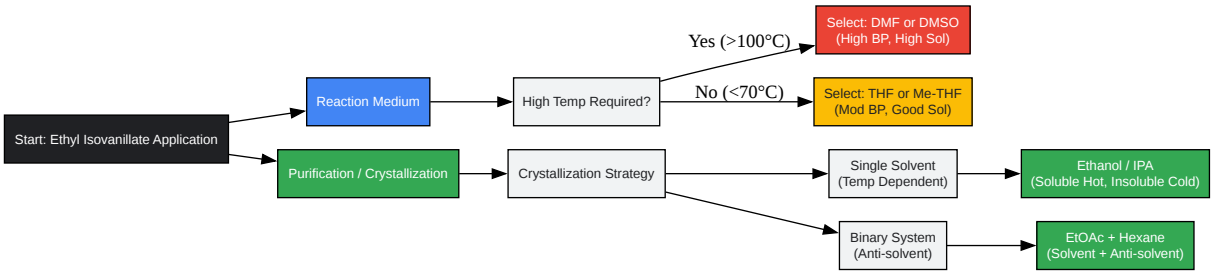
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Solvent Class	Representative Solvents	Predicted Solubility	Mechanism
Alcohols	Ethanol, Methanol, IPA	High (>100 mg/mL)	Strong H-bonding network.
Polar Aprotic	DMSO, DMF, NMP	Very High (>500 mg/mL)	Dipole-dipole & H-acceptor interactions.
Esters/Ketones	Ethyl Acetate, Acetone	Moderate-High	Dipole interactions; good for extraction.
Chlorinated	Dichloromethane (DCM), Chloroform	Good	Polarizability matches aromatic ring.
Ethers	THF, Diethyl Ether	Moderate	Good H-acceptor ability.
Aliphatic	Hexane, Heptane	Low/Poor	Lack of polar interactions.
Aqueous	Water	Insoluble (<1 mg/mL)	Hydrophobic effect dominates (LogP > 2).

Visualization: Solvation Logic

The following diagram illustrates the decision logic for selecting a solvent based on the intended process (Reaction vs. Purification).

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Figure 1: Decision tree for solvent selection based on process requirements.

Experimental Protocols

Since batch-specific purity can affect saturation points, the following Self-Validating Protocols are recommended to determine exact solubility limits and purification conditions.

Protocol: Gravimetric Solubility Determination

Objective: Accurately measure saturation solubility (

) at a specific temperature.

Materials:

- **Ethyl 3-hydroxy-4-methoxybenzoate** (Solid)[1][2][3]
- Target Solvent (HPLC Grade)
- 0.45 µm Syringe Filter (PTFE or Nylon)
- Thermostatic Shaker or Water Bath

Workflow:

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- Saturation: Add excess solid (~500 mg) to 2 mL of solvent in a sealed vial.
- Equilibration: Shake at target temperature (e.g., 25°C) for 24 hours. Validation: Ensure solid remains visible; if all dissolves, add more solid.
- Filtration: Filter the supernatant through a pre-warmed 0.45 µm filter into a tared vial.
- Quantification:
  - Method A (Gravimetric): Evaporate solvent under vacuum/nitrogen flow until constant weight is achieved.
  - Method B (HPLC): Dilute aliquot 100x with Mobile Phase and analyze against a standard curve.
- Calculation:

Protocol: Recrystallization (Purification)

Context: Ethyl Isovanillate has a relatively low melting point (~52°C). Care must be taken to avoid "oiling out" (forming a liquid oil phase instead of crystals) which often happens if the temperature exceeds the MP during the process.

Recommended Solvent System: Ethanol/Water (Binary) or Ethyl Acetate/Hexane.

Step-by-Step:

- Dissolution: Dissolve crude Ethyl Isovanillate in the minimum amount of Ethanol at room temperature.
  - Note: Do not heat excessively as the MP is low. If heating is needed, keep T < 45°C.
- Anti-solvent Addition: Slowly add Water dropwise with stirring until a persistent turbidity (cloudiness) appears.
- Re-solvation: Add a few drops of Ethanol until the solution becomes clear again.
- Nucleation: Allow the solution to stand undisturbed.

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- Critical Step: If oil droplets form, seed the mixture with a pure crystal of Ethyl Isovanillate or scratch the glass wall.

- Cooling: Place in a refrigerator (4°C) for 2–4 hours.
- Harvest: Filter crystals via vacuum filtration and wash with cold Water/Ethanol (90:10) mixture.

Applications in Process Chemistry[8]

Reaction Intermediate

Ethyl 3-hydroxy-4-methoxybenzoate is often alkylated at the 3-hydroxy position.

- Preferred Solvent:DMF or Acetonitrile.
- Reasoning: These solvents dissolve the starting material and the base (e.g.,

) effectively, promoting the

  reaction kinetics.
- Work-up: The reaction mixture is typically quenched with water. Since the product is lipophilic (LogP ~2.3), it will precipitate or can be extracted efficiently with Ethyl Acetate [3].

Extraction Efficiency

When extracting this compound from an aqueous reaction quench:

- Ethyl Acetate: Excellent efficiency. Partition coefficient favors the organic phase.
- Dichloromethane: Good efficiency, but environmental concerns often favor Ethyl Acetate.
- Ether: Viable, but flammability risks are higher.

References

- Journal of the Chemical Society, Abstracts.[4] (Historical Data). Ethyl isovanillate melting point determination.[5]

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- PubChem Compound Summary. **Ethyl 3-hydroxy-4-methoxybenzoate** (CID 15480330).[6] National Center for Biotechnology Information. [Link]

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